

# Application Notes and Protocols for In Vivo Administration of SR1555 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B11929159

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## Introduction

**SR1555 hydrochloride** is a potent and selective inverse agonist of the retinoic acid receptor-related orphan receptor gamma (ROR $\gamma$ ). ROR $\gamma$  is a key transcription factor in the differentiation of T helper 17 (Th17) cells, which are critical drivers of inflammation in various autoimmune diseases. By inhibiting ROR $\gamma$  activity, SR1555 can suppress Th17 cell development and function, making it a promising therapeutic candidate for autoimmune disorders and potentially other conditions like obesity. These application notes provide detailed protocols for the in vivo administration of **SR1555 hydrochloride** in murine models, based on available preclinical research.

## Data Presentation

### Table 1: Summary of In Vivo Administration Protocols for SR1555

Parameter	Intraperitoneal (IP) Injection	Oral Gavage
Animal Model	C57Bl/6 Mice	C57Bl/6 Mice
Dosage	5 or 10 mg/kg[1]	20 mg/kg[1]
Frequency	Twice a day[1]	Once a day[1]
Vehicle	Not specified in the primary source, but a vehicle suitable for IP injection of hydrophobic compounds would be appropriate (e.g., DMSO, PEG400, or a mixture).	15% Cremophore EL in water[1]
Study Context	Obesity study in diet-induced obese mice[1]	Obesity study in diet-induced obese mice[1]

**Table 2: Pharmacokinetic Profile of SR1555 in Mice**

Administration Route	Dose	Time Post-Administration	Plasma Concentration
Intraperitoneal (IP)	5 mg/kg	4 hours	> 4 µM[1]
Intraperitoneal (IP)	10 mg/kg	4 hours	> 8 µM[1]
Oral Gavage	20 mg/kg	4 hours	> 16 µM[1]

## Experimental Protocols

### Protocol 1: Intraperitoneal (IP) Injection of SR1555 Hydrochloride

This protocol describes the preparation and administration of **SR1555 hydrochloride** via intraperitoneal injection in mice.

Materials:

- **SR1555 hydrochloride**

- Vehicle (e.g., sterile DMSO, PEG400, or a combination thereof, diluted with sterile saline or PBS to a final concentration that is well-tolerated by the animals)
- Sterile 1 mL syringes
- Sterile 25-27 gauge needles
- 70% ethanol
- Animal scale
- Appropriate personal protective equipment (PPE)

#### Procedure:

- Preparation of SR1555 Formulation:
  - Accurately weigh the required amount of **SR1555 hydrochloride** based on the desired dosage and the number of animals to be treated.
  - Prepare the vehicle solution. The choice of vehicle should be based on the solubility of SR1555 and its biocompatibility. A common practice for hydrophobic compounds is to dissolve them in a small amount of DMSO and then dilute with saline or PBS. The final concentration of DMSO should be kept low (typically <10%) to avoid toxicity.
  - Add the **SR1555 hydrochloride** to the vehicle and vortex or sonicate until fully dissolved. Prepare the formulation fresh before each use.
- Animal Handling and Dosing:
  - Weigh each mouse to determine the precise volume of the SR1555 formulation to be administered.
  - Properly restrain the mouse to expose the abdominal area.
  - Disinfect the injection site in the lower right quadrant of the abdomen with 70% ethanol.

- Insert the needle at a 15-20 degree angle into the peritoneal cavity, being careful to avoid puncturing internal organs.
- Gently aspirate to ensure the needle is not in a blood vessel or organ.
- Slowly inject the calculated volume of the SR1555 formulation.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any adverse reactions post-injection.

## Protocol 2: Oral Gavage Administration of SR1555 Hydrochloride

This protocol details the procedure for administering **SR1555 hydrochloride** to mice via oral gavage.

Materials:

- **SR1555 hydrochloride**
- Vehicle: 15% Cremophore EL in sterile water<sup>[1]</sup>
- Sterile water
- Oral gavage needles (flexible or rigid, appropriate size for mice)
- 1 mL syringes
- Animal scale
- Appropriate PPE

Procedure:

- Preparation of SR1555 Formulation:
  - Prepare a 15% Cremophore EL solution in sterile water.

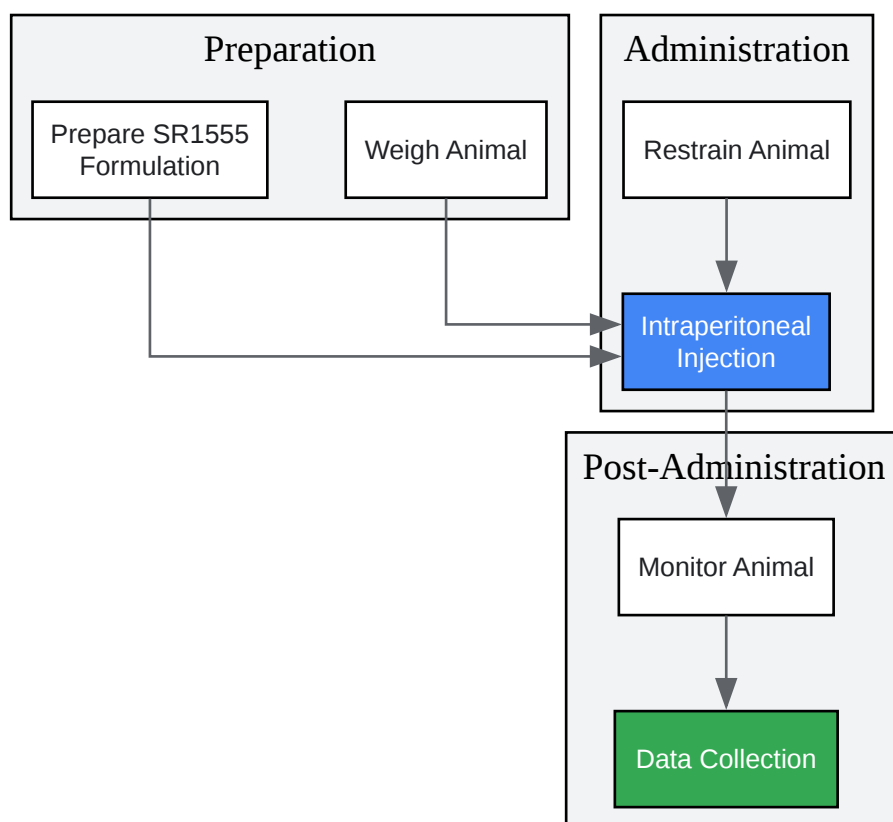
- Calculate the required amount of **SR1555 hydrochloride** for the desired dosage (e.g., 20 mg/kg) and the number of animals.
- Suspend or dissolve the **SR1555 hydrochloride** in the 15% Cremophore EL vehicle to achieve the final desired concentration (e.g., 1 mg/mL for a 20 mg/kg dose in a 20g mouse receiving 0.4 mL).<sup>[1]</sup> Ensure the formulation is homogenous.
- Animal Handling and Dosing:
  - Weigh each mouse to determine the accurate volume for administration.
  - Securely restrain the mouse to prevent movement and ensure proper head and neck alignment.
  - Gently insert the gavage needle into the esophagus and advance it into the stomach. Measure the needle length against the mouse beforehand to avoid gastric perforation.
  - Slowly administer the calculated volume of the SR1555 formulation.
  - Carefully withdraw the gavage needle.
  - Return the mouse to its cage and monitor for any signs of distress, such as choking or difficulty breathing.

## Mandatory Visualizations



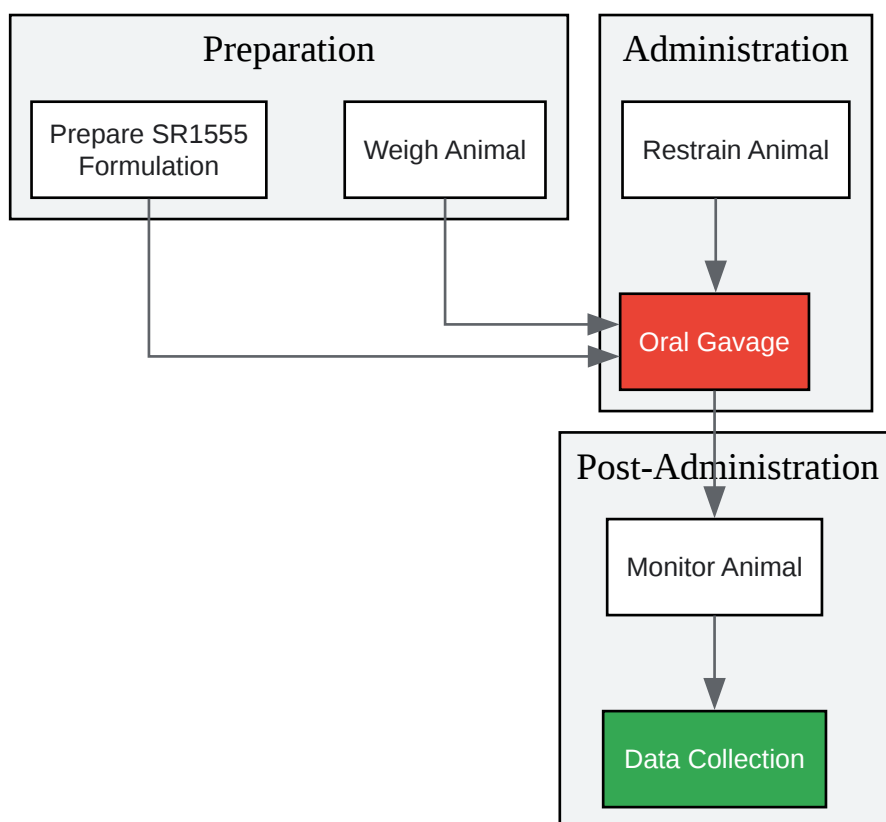
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Caption: Simplified signaling pathway of SR1555 action.



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Caption: Experimental workflow for intraperitoneal administration.



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Caption: Experimental workflow for oral gavage administration.

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## References

- 1. Antiobesity Effect of a Small Molecule Repressor of ROR $\gamma$  - PMC [pmc.ncbi.nlm.nih.gov]
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